Technical Support Center: Synthesis of 7-Chloro-1H-indole-4-carbaldehyde

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Compound of Interest

Compound Name:	*7-Chloro-1H-indole-4-carbaldehyde*
CAS No.:	*1167055-37-9*
Cat. No.:	*B1523613*

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Welcome to the technical support guide for the synthesis of **7-Chloro-1H-indole-4-carbaldehyde**. This resource is designed for researchers, chemists, and drug development professionals to navigate the common challenges and questions that arise during this specific synthetic procedure. As Senior Application Scientists, we have compiled this guide based on established chemical principles and practical laboratory experience to ensure you can troubleshoot effectively and achieve high-purity results.

Frequently Asked Questions (FAQs)

Question 1: What is the most common and reliable synthetic route to prepare **7-Chloro-1H-indole-4-carbaldehyde**, and what is the underlying mechanism?

Answer: The most prevalent and effective method for the formylation of an electron-rich heterocycle like 7-chloroindole is the Vilsmeier-Haack reaction.[1][2] This reaction utilizes a Vilsmeier reagent, which is an electrophilic iminium salt generated in situ from a substituted amide (typically N,N-dimethylformamide, DMF) and an acid chloride (most commonly phosphorus oxychloride, $POCl_3$).[3][4]

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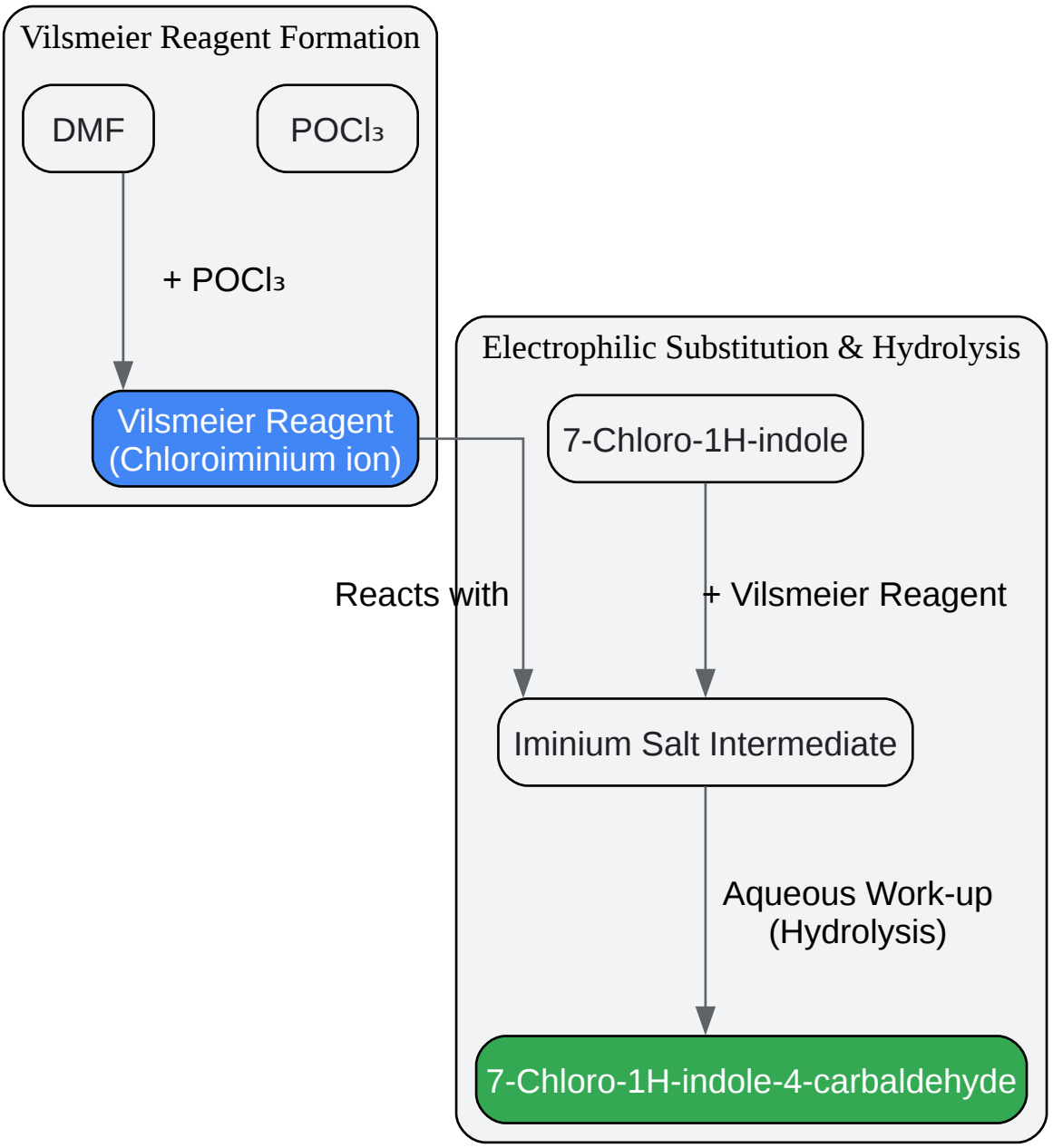
The indole ring system is highly nucleophilic, particularly at the C-3 position. However, the regioselectivity of the Vilsmeier-Haack reaction on substituted indoles is sensitive to both electronic and steric factors. For 7-chloroindole, the electrophilic substitution occurs preferentially at the C-4 position of the benzene ring, which is activated by the electron-donating nitrogen atom of the pyrrole ring.

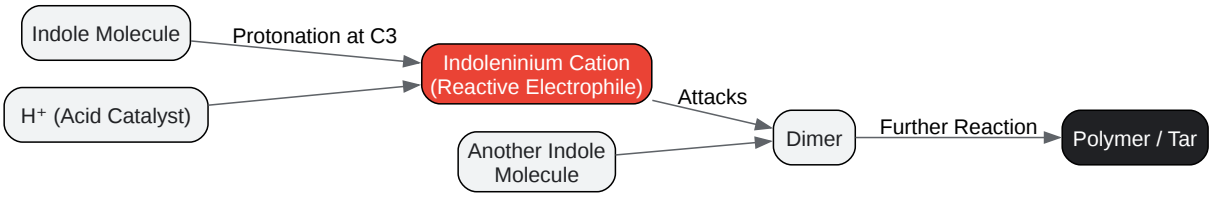
Mechanism Overview:

- Formation of the Vilsmeier Reagent: DMF reacts with $POCl_3$ to form the electrophilic chloroiminium ion, often called the Vilsmeier reagent.[2]
- Electrophilic Aromatic Substitution: The electron-rich 7-chloroindole attacks the Vilsmeier reagent. The attack is directed to the C-4 position due to electronic activation from the indole nitrogen.
- Hydrolysis: The resulting iminium salt intermediate is then hydrolyzed during aqueous work-up to yield the final aldehyde product, **7-Chloro-1H-indole-4-carbaldehyde**.[3]

The overall workflow is depicted in the diagram below.

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